

Proper Disposal Procedures for Benzyl Glycolate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Benzyl glycolate*

CAS No.: *80409-16-1*

Cat. No.: *B1332358*

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Part 1: Executive Safety Directive

Do NOT pour **Benzyl Glycolate** down the drain. While **Benzyl Glycolate** (Benzyl 2-hydroxyacetate) is often classified as a non-regulated material for transport (non-hazardous per DOT), it poses significant risks to aquatic ecosystems (WGK 3 classification) and requires thermal destruction.

Immediate Action Summary:

- Primary Disposal Method: Chemical Incineration with afterburner and scrubber.
- Segregation: Isolate from strong oxidizing agents and nitrates.
- RCRA Status: Non-listed (Not P or U listed). Likely Non-RCRA Regulated unless mixed with listed solvents, but must be managed as Chemical Waste under "Cradle-to-Grave" liability standards.

Part 2: Chemical Profile & Waste Characterization

Effective disposal requires understanding the physicochemical properties that dictate waste behavior. **Benzyl glycolate** is an ester with a high flash point, meaning it does not meet the definition of an Ignitable Waste (D001) under US EPA regulations, but it remains a combustible organic liquid.

Physicochemical Data for Waste Logistics

Property	Value	Disposal Implication
CAS Number	30379-58-9	Unique identifier for waste manifests.
Physical State	Liquid (Colorless to pale yellow)	Requires leak-proof containment (HDPE/Glass).
Flash Point	>113°C (>235°F)	Not D001 Ignitable.[1] Can be co-packed with other non-flammable organics.
Water Solubility	Low / Sparingly Soluble	Do not attempt aqueous dilution. Phase separation will occur.
Reactivity	Stable; Incompatible with Oxidizers	Keep away from nitric acid, perchlorates, and permanganates.
Aquatic Toxicity	WGK 3 (Severe Hazard)	strictly prohibited from sanitary sewer systems.

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*Expert Insight: The high flash point (>113°C) is a critical logistical detail. Unlike low-flash solvents (e.g., Acetone, Ethyl Acetate), **Benzyl Glycolate** does not require "Flammable" storage cabinets, but it does provide fuel load in a fire. Store in "General Organic" waste streams, not "Flammable" streams if your facility segregates strictly by flash point to lower insurance premiums.*

Part 3: Step-by-Step Disposal Workflow

This protocol follows the "Segregate – Containerize – Destruct" methodology to ensure compliance and safety.

Phase 1: Segregation & Collection[2]

- Stream Identification: Classify **Benzyl Glycolate** waste as "Non-Halogenated Organic Waste."
- Incompatibility Check: Ensure the waste stream contains NO strong oxidizers (e.g., Hydrogen Peroxide, Nitric Acid). Mixing esters with oxidizers can lead to exothermic hydrolysis or pressure buildup.
- Solvent Mixing: It is chemically safe to mix **Benzyl Glycolate** with compatible solvents such as:
 - Methanol / Ethanol[2]
 - Acetonitrile[1][3]
 - DMSO[2]
 - Dichloromethane (Note: If mixed with DCM, the entire stream becomes Halogenated Waste).

Phase 2: Containerization

- Vessel Type: Use amber glass bottles or High-Density Polyethylene (HDPE) jerricans.
- Headspace: Leave at least 10% headspace to accommodate thermal expansion.
- Closure: Caps must be screw-top and solvent-resistant (Polypropylene or PTFE-lined).

Phase 3: Labeling

Standard "Hazardous Waste" labels must be applied. Even if the material is non-RCRA regulated, it is chemical waste.

- Constituents: List "**Benzyl Glycolate**" clearly.
- Hazard Checkbox: Mark "Toxic" (due to aquatic toxicity) and "Irritant."

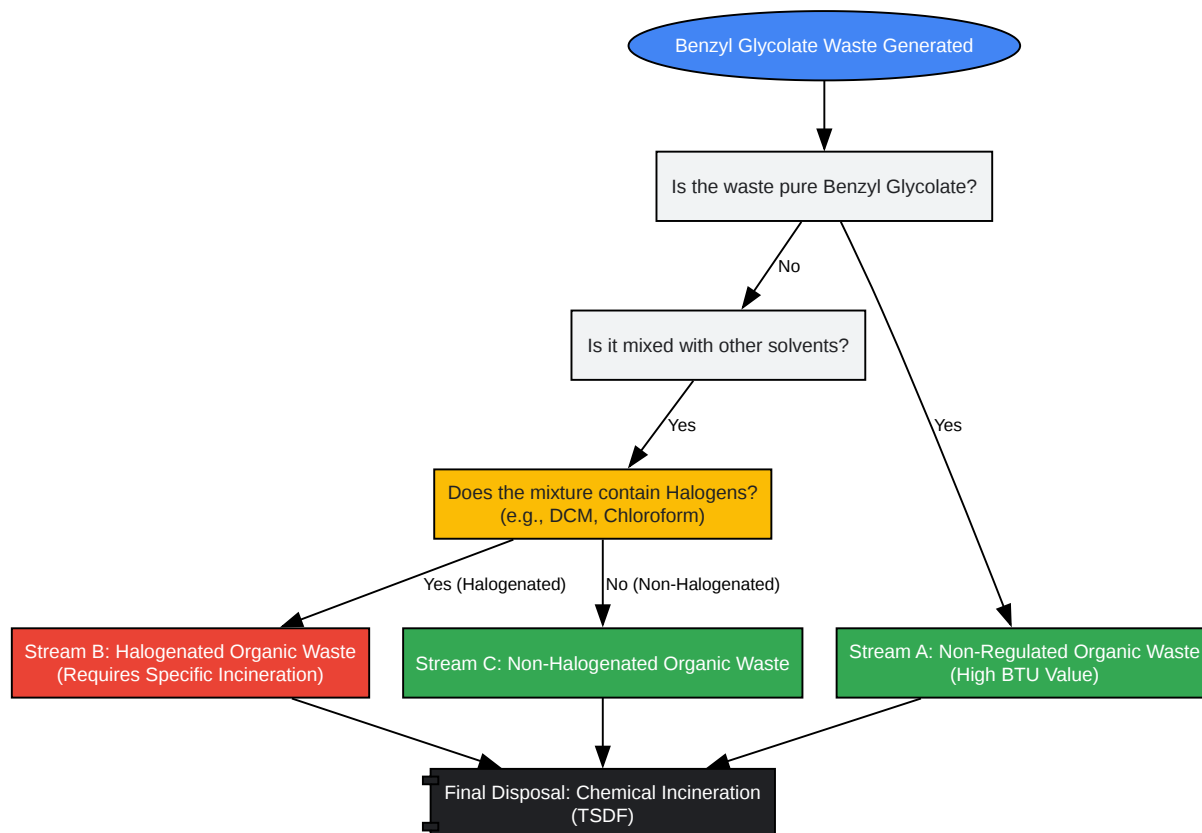
Phase 4: Final Disposal (Thermal Destruction)

The only validated disposal method for **Benzyl Glycolate** is high-temperature incineration.

- Mechanism: The compound is dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.
- Combustion Products: Carbon oxides (,).
- Facility Requirement: Must be performed by a licensed TSDF (Treatment, Storage, and Disposal Facility).

Part 4: Waste Decision Logic (Visualization)

The following diagram illustrates the decision matrix for handling **Benzyl Glycolate** waste streams in a research setting.



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Figure 1: Decision matrix for categorizing **Benzyl Glycolate** waste streams. Note that while pure material is non-regulated, mixing with halogenated solvents alters the regulatory classification.

Part 5: Emergency Procedures (Spill & Exposure)

In the event of a spill during waste transfer, adhere to the following protocols.

Small Spill (< 500 mL)

- Evacuate: Clear the immediate area.

- PPE: Wear nitrile gloves, lab coat, and safety goggles.
- Containment: Absorb with inert material (vermiculite, dry sand, or commercial spill pads). Do not use sawdust (combustible).
- Cleanup: Sweep absorbed material into a hazardous waste pail. Clean surface with soap and water.[1]

Exposure Response

- Skin Contact: Wash with soap and plenty of water.[1] **Benzyl glycolate** is a potential skin irritant; monitor for redness.
- Eye Contact: Flush eyes with water as a precaution for 15 minutes.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.

References

- National Institutes of Health (NIH) - PubChem. Benzyl 2-hydroxyacetate (Compound). PubChem.[3] Accessed October 26, 2023. [Link]

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